

Application Notes and Protocols for Pupillary Dilation Using Hydroxyamphetamine Eye Drops

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Compound of Interest

Compound Name: Hydroxyamfetamine

Cat. No.: B1663557

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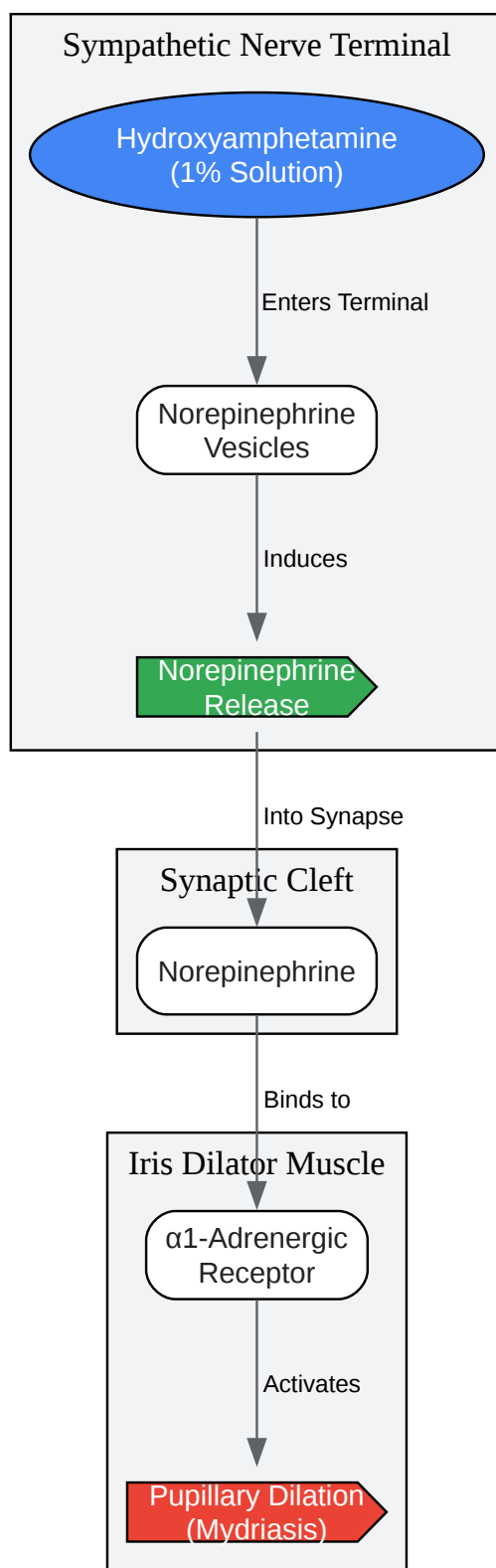
Introduction

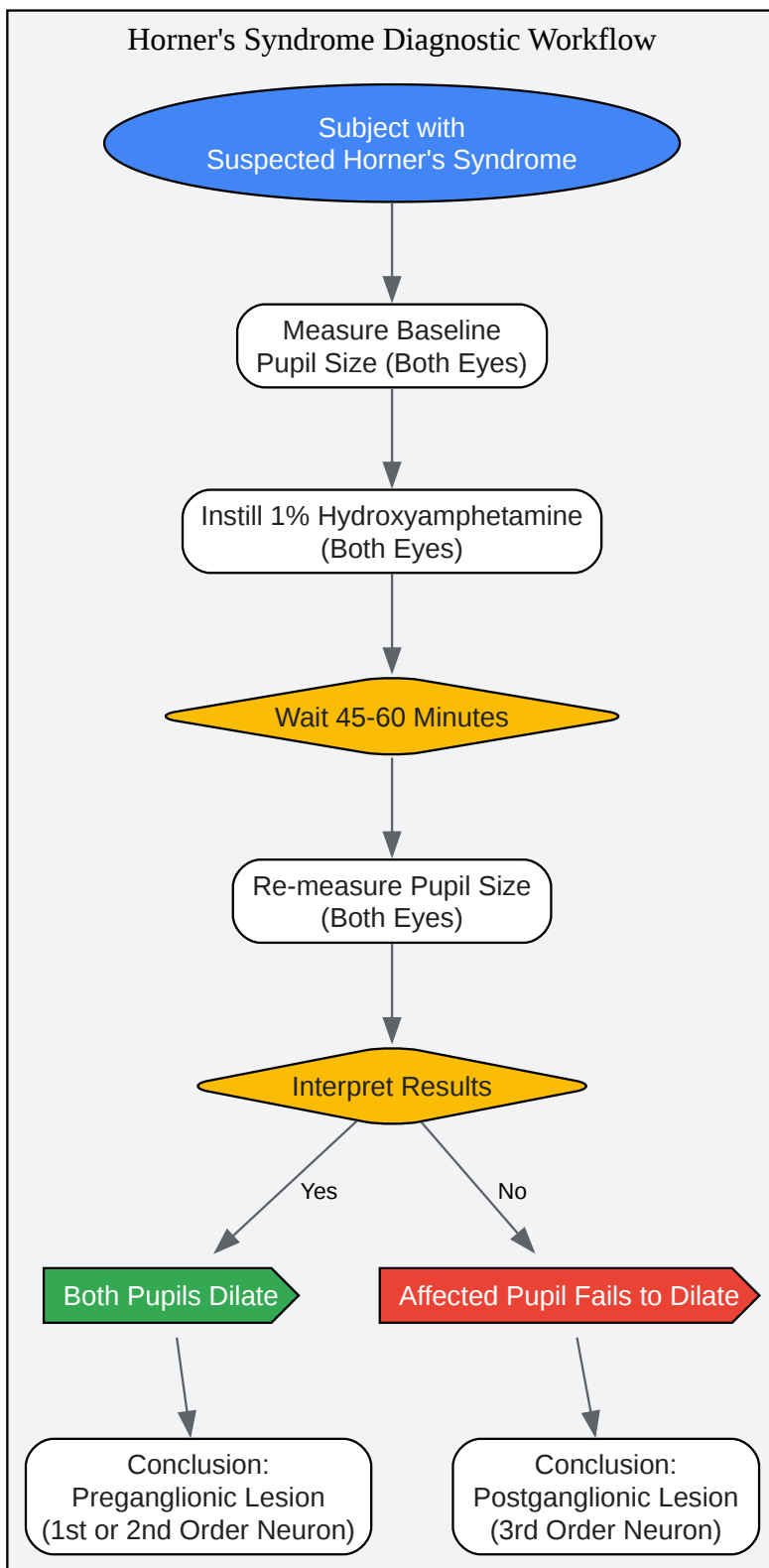
Hydroxyamphetamine hydrobromide is an indirect-acting sympathomimetic agent used in ophthalmic applications to induce mydriasis (pupillary dilation). It is available as a 1% solution and, more commonly, in a combination product with the anticholinergic agent tropicamide. This document provides detailed protocols for the use of hydroxyamphetamine eye drops for routine pupillary dilation and as a diagnostic tool in pharmacological studies, particularly for localizing lesions in Horner's syndrome.

Mechanism of Action

Hydroxyamphetamine acts by stimulating the release of norepinephrine from intact adrenergic nerve terminals at the neuromuscular junction of the iris dilator muscle.^{[1][2][3][4]} This increase in norepinephrine in the synaptic cleft leads to contraction of the iris dilator muscle and subsequent mydriasis.^{[1][3]} Since it has minimal direct agonist activity on adrenergic receptors, its efficacy is dependent on the integrity of the postganglionic sympathetic neuron.^{[1][3]}

In the combination product Paremyd®, hydroxyamphetamine (1%) is paired with tropicamide (0.25%). Tropicamide is a parasympatholytic agent that blocks the cholinergic stimulation of the iris sphincter muscle and the ciliary muscle.^{[3][4][5]} The synergistic action of these two agents, acting on different effector muscles of the iris, produces a rapid and sustained mydriasis.^{[3][5]}





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- To cite this document: BenchChem. [Application Notes and Protocols for Pupillary Dilation Using Hydroxyamphetamine Eye Drops]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663557#protocol-for-pupillary-dilation-using-hydroxyamphetamine-eye-drops]

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